

An In-depth Technical Guide to the Tripeptide Ala-Gly-Val

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Compound of Interest

Compound Name: *Ala-Gly-Val*

CAS No.: *32204-61-8*

Cat. No.: *B15929054*

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Core Introduction

The tripeptide L-Alanyl-L-glycyl-L-valine (**Ala-Gly-Val**) is an oligopeptide composed of the amino acids alanine, glycine, and valine.[1] As a fundamental building block of proteins and larger peptides, its "discovery" is not tied to a specific event but rather is an integral part of the foundational understanding of protein chemistry. This technical guide provides a comprehensive overview of its physicochemical properties, a detailed protocol for its chemical synthesis, and a discussion of its relevance in research and potential applications.

While the isolated **Ala-Gly-Val** tripeptide does not have a widely documented, specific biological signaling pathway, its constituent amino acids are fundamental to numerous physiological processes.[2] It is more commonly studied as a structural component of larger, biologically active peptides.[3] This guide is intended for researchers, scientists, and professionals in drug development who require a technical understanding of this simple yet significant tripeptide.

Physicochemical Properties of Ala-Gly-Val

The following table summarizes the key physicochemical properties of L-Alanyl-L-glycyl-L-valine.

Property	Value
Molecular Formula	C10H19N3O4
Molecular Weight	245.28 g/mol
IUPAC Name	(2S)-2-[[2-[[[(2S)-2-aminopropanoyl]amino]acetyl]amino]-3-methylbutanoic acid
CAS Number	32204-61-8
Canonical SMILES	<chem>C--INVALID-LINK--C)C(=O)O">C@@HN</chem>
InChI Key	SMCGQGDTVPFXKB-XPUUQOCRSA-N
XLogP3	-3.5
Hydrogen Bond Donor Count	4
Hydrogen Bond Acceptor Count	5
Rotatable Bond Count	7
Exact Mass	245.13755610 Da
Monoisotopic Mass	245.13755610 Da
Topological Polar Surface Area	134 Å²
Heavy Atom Count	17
Formal Charge	0
Complexity	304

Data sourced from PubChem CID 49864477.[1]

Experimental Protocol: Solid-Phase Peptide Synthesis (SPPS) of Ala-Gly-Val

The following is a detailed protocol for the synthesis of **Ala-Gly-Val** using Fluorenylmethyloxycarbonyl (Fmoc) based Solid-Phase Peptide Synthesis (SPPS). This method allows for the stepwise addition of amino acids to a growing peptide chain that is covalently attached to an insoluble resin support.

Materials and Reagents

- Fmoc-Val-Wang resin
- Fmoc-Gly-OH
- Fmoc-Ala-OH
- Coupling Reagent: N,N,N',N'-Tetramethyl-O-(1H-benzotriazol-1-yl)uronium hexafluorophosphate (HBTU)
- Base: N,N-Diisopropylethylamine (DIPEA)
- Deprotection Reagent: 20% (v/v) piperidine in N,N-Dimethylformamide (DMF)
- Solvents: DMF, Dichloromethane (DCM), Diethyl ether
- Cleavage Cocktail: 95% Trifluoroacetic acid (TFA), 2.5% Triisopropylsilane (TIS), 2.5% Water

Synthesis Workflow

- Resin Swelling: The Fmoc-Val-Wang resin is swelled in DMF for 30 minutes in a reaction vessel.
- Fmoc Deprotection: The Fmoc protecting group on the valine residue is removed by treating the resin with 20% piperidine in DMF for 20 minutes. The resin is then washed thoroughly with DMF.
- Glycine Coupling:
 - In a separate vial, Fmoc-Gly-OH is pre-activated by dissolving it with HBTU and DIPEA in DMF.

- The activated glycine solution is added to the reaction vessel containing the deprotected resin.
- The coupling reaction is allowed to proceed for 2 hours with agitation.
- The resin is then washed with DMF to remove excess reagents.
- Fmoc Deprotection: The Fmoc group on the newly added glycine is removed using 20% piperidine in DMF, followed by extensive washing with DMF.
- Alanine Coupling:
 - Fmoc-Ala-OH is pre-activated with HBTU and DIPEA in DMF.
 - The activated alanine solution is added to the resin.
 - The coupling reaction proceeds for 2 hours with agitation.
 - The resin is washed with DMF.
- Final Fmoc Deprotection: The Fmoc group on the N-terminal alanine is removed with 20% piperidine in DMF and the resin is washed with DMF, followed by DCM, and then dried.
- Cleavage and Deprotection: The peptide is cleaved from the resin and the side-chain protecting groups are removed by treating the resin with the cleavage cocktail for 2-3 hours.
- Peptide Precipitation and Purification: The crude peptide is precipitated in cold diethyl ether, centrifuged, and the ether is decanted. The crude product is then purified using reverse-phase high-performance liquid chromatography (RP-HPLC).



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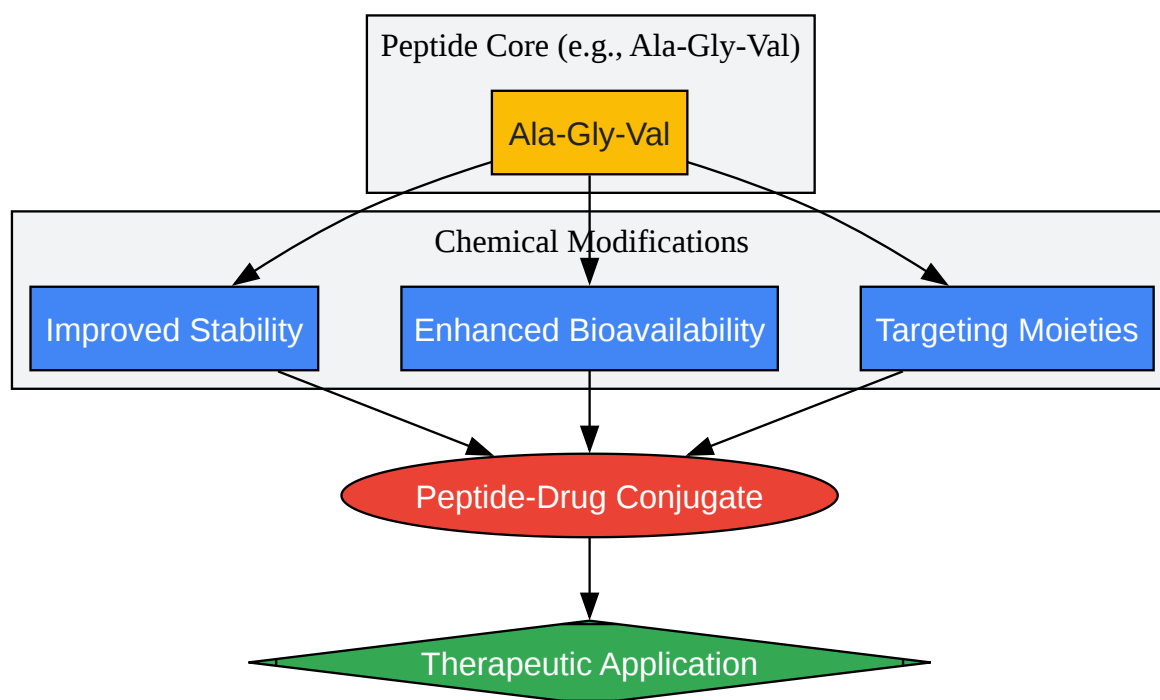
Solid-Phase Peptide Synthesis (SPPS) workflow for **Ala-Gly-Val**.

Biological Significance and Applications

As a discrete tripeptide, **Ala-Gly-Val** is primarily of interest in nutritional science and as a building block in synthetic peptide chemistry.[2] It can be used for the efficient delivery of its constituent amino acids.

More significantly, the **Ala-Gly-Val** sequence is found within larger, biologically active peptides. For instance, elastin, a key protein in the extracellular matrix, contains repeating peptide sequences, and peptides derived from elastin have been shown to exhibit biological activities such as chemotaxis.[3][4] The study of such small peptide fragments helps in understanding the structure-activity relationships of larger proteins.

In the context of drug development, short peptides are explored for their potential as therapeutic agents and as components of drug delivery systems. The physicochemical properties of peptides like **Ala-Gly-Val** can be fine-tuned by chemical modifications to enhance their stability, bioavailability, and targeting capabilities.



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Conceptual diagram of peptide-based drug development.

Conclusion

L-Alanyl-L-glycyl-L-valine, while a simple tripeptide, serves as a valuable entity in the fields of peptide chemistry, nutritional science, and drug development. Its well-defined physicochemical properties and the established protocols for its synthesis make it an accessible tool for researchers. While it may not possess a specific signaling function on its own, its presence in larger bioactive peptides underscores the importance of understanding such fundamental peptide structures. Future research may further elucidate the subtle roles of small peptides in biological systems and expand their applications in therapeutic and biotechnological contexts.

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